

Disperse Red 1 CAS number and molecular structure

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Compound of Interest

Compound Name: Disperse red 1

Cat. No.: B1670772

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An In-Depth Technical Guide to Disperse Red 1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological effects of **Disperse Red 1** (CAS Number: 2872-52-8), an azo dye with applications in industrial settings and notable interactions with biological systems.

Core Chemical and Physical Properties

Disperse Red 1 is a monoazo dye characterized by a nitrobenzene group linked to a substituted aniline through an azo bridge. Its chemical structure is fundamental to its color and physicochemical properties.

Property	Value	Reference
CAS Number	2872-52-8	[1]
Molecular Formula	C ₁₆ H ₁₈ N ₄ O ₃	[1]
Molecular Weight	314.34 g/mol	[1]
IUPAC Name	2-[N-ethyl-4-[(4-nitrophenyl)diazenyl]anilino]ethanol	[1]
Appearance	Dark red powder	
Melting Point	160-162 °C	
Solubility	Insoluble in water; Soluble in ethanol, acetone, and benzene.	
Canonical SMILES	<chem>CCN(CCO)C1=CC=C(C=C1)N=NC2=CC=C(C=C2)O</chem> INVALID-LINK--[O-]	[1]
InChI Key	FOQABOMYTOFLPZ-UHFFFAOYSA-N	

Molecular Structure

Caption: 2D Molecular Structure of **Disperse Red 1**.

Experimental Protocols

Synthesis of Disperse Red 1

The synthesis of **Disperse Red 1** is a classic example of an azo coupling reaction, which involves two primary stages: diazotization and coupling.

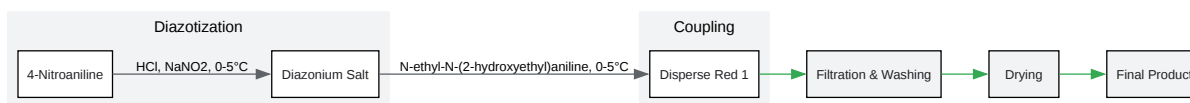
1. Diazotization of 4-Nitroaniline:

- Materials: 4-nitroaniline, concentrated hydrochloric acid, sodium nitrite, water, ice.

- Procedure:
 - A solution of 4-nitroaniline (0.01 M) is prepared in concentrated hydrochloric acid (10 ml) with stirring until complete dissolution.
 - In a separate beaker, a 2 M solution of sodium nitrite is prepared in water (20 ml) and cooled to below 5°C in an ice bath.
 - The 4-nitroaniline solution is gradually added to the cold sodium nitrite solution with continuous stirring. The temperature is maintained between 0-5°C to form the diazonium salt.

2. Coupling Reaction:

- Materials: N-ethyl-N-(2-hydroxyethyl)aniline, the prepared diazonium salt solution.
- Procedure:
 - The diazonium salt solution is slowly added to a pre-cooled solution of N-ethyl-N-(2-hydroxyethyl)aniline (the coupling component).
 - The reaction mixture is stirred for an additional period at 0-5°C to allow for the coupling reaction to complete.
 - The precipitated **Disperse Red 1** dye is collected by filtration, washed thoroughly with water to remove any unreacted starting materials and salts, and then dried.



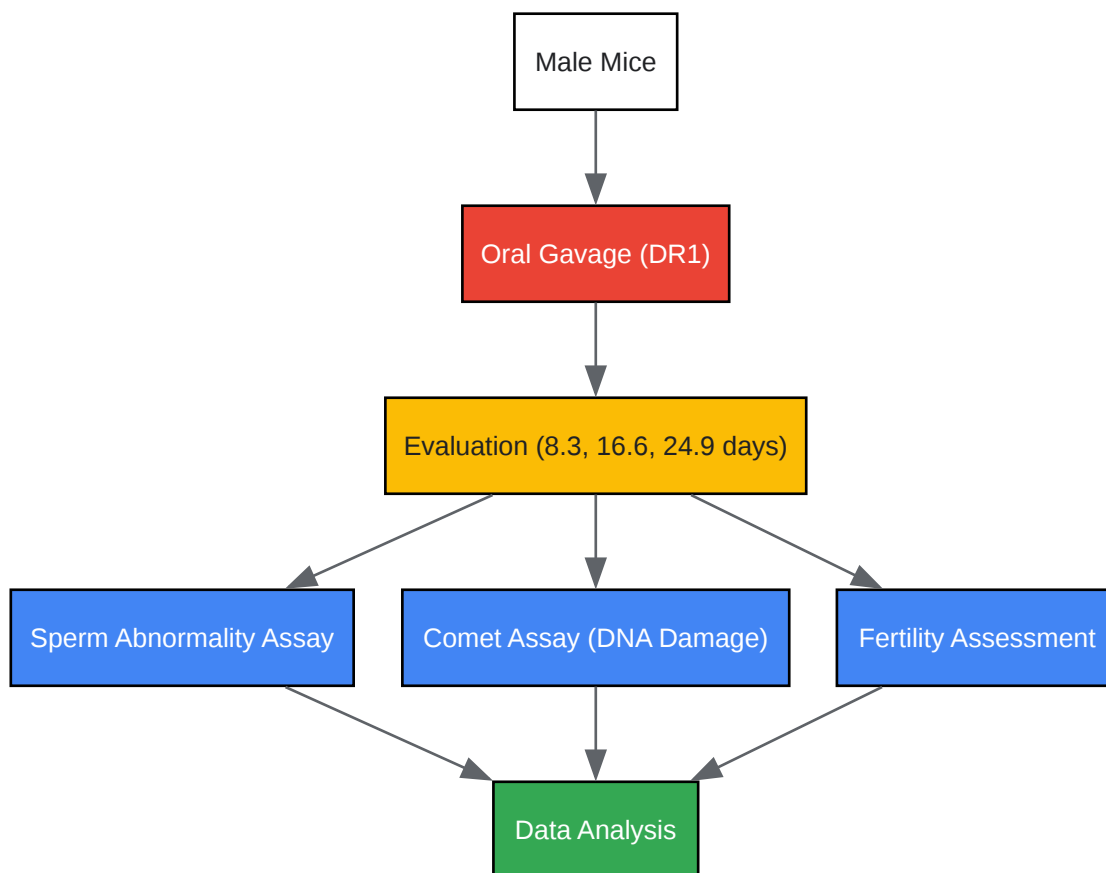
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Caption: Synthesis Workflow for **Disperse Red 1**.

In Vivo Toxicological Assay in Mice

This protocol outlines a typical in vivo study to assess the genotoxic effects of **Disperse Red 1**.

- Subjects: Sexually mature male mice (e.g., *Mus musculus*, strain CF-1).
- Administration: Single doses of **Disperse Red 1** (e.g., 20, 100, and 500 mg/kg body weight) are administered orally via gavage.
- Evaluation Points: Testicular features and sperm parameters are evaluated at various time points after treatment (e.g., 8.3, 16.6, and 24.9 days).
- Assays:
 - Sperm Abnormality Assay: Sperm are collected from the epididymis and analyzed for morphological abnormalities.
 - Comet Assay: Testis cells are processed to detect DNA damage.
 - Fertility Assessment: Mating studies are conducted to evaluate the reproductive success of the treated males.



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Caption: In Vivo Toxicological Study Workflow.

Quantitative Data Summary

In Vitro Cytotoxicity and Mutagenicity

Cell Line	Concentration	Effect	Reference
Human Lymphocytes	1.0 µg/mL & 2.0 µg/mL	Increased frequency of micronuclei	
Human Hepatoma (HepG2)	1.0 µg/mL & 2.0 µg/mL	Increased frequency of micronuclei	
Salmonella Assay	-	13 revertants/µg	

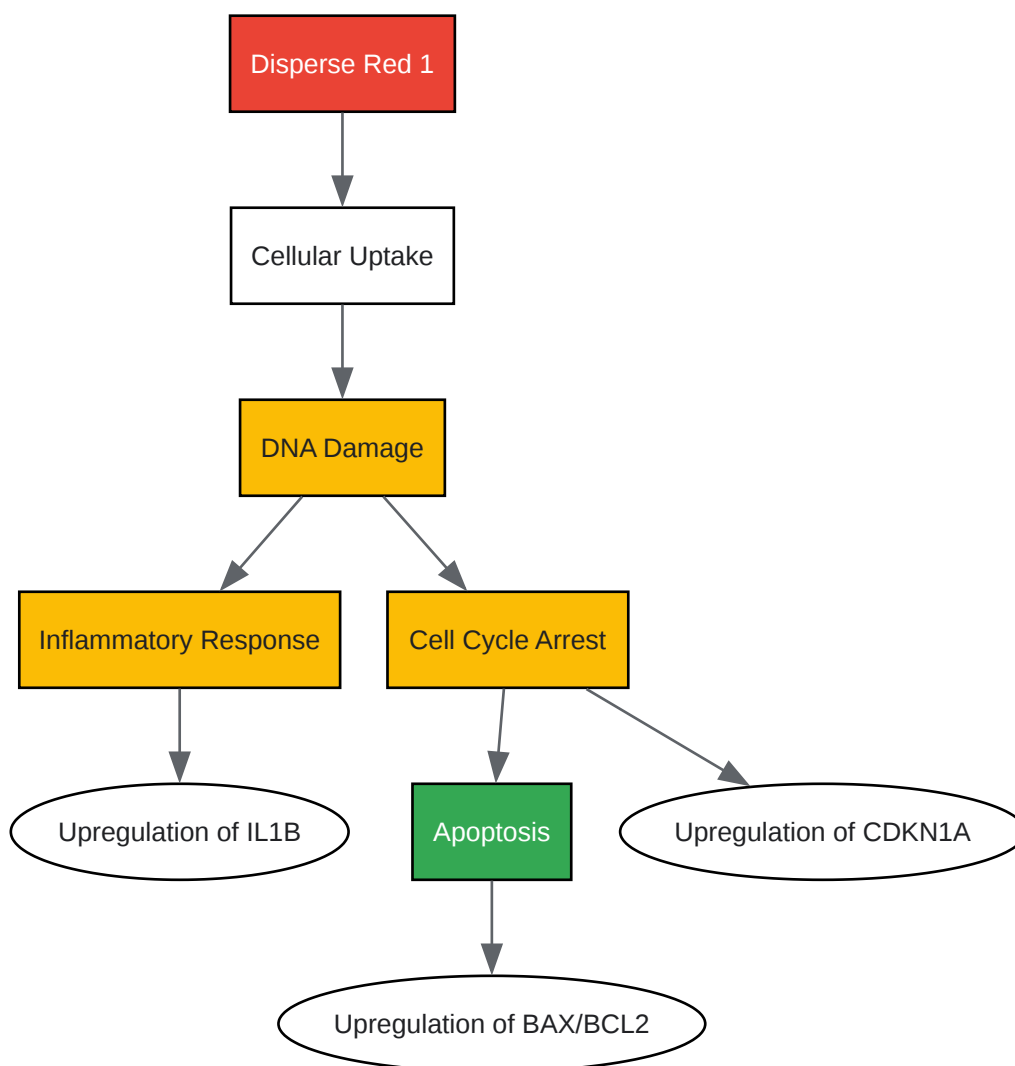
In Vivo Genotoxicity in Mice

Dose	Organ/Cell Type	Effect	Reference
100 and 500 mg/kg	Testis cells	Increased DNA damage	
0.5 and 50 mg/kg	Bone marrow cells	Increased frequencies of micronucleated polychromatic erythrocytes	
0.005 mg/kg	Liver	Increased primary DNA damage	
0.0005 and 0.005 mg/kg	Liver	Upregulation of IL1B (inflammatory process) and CDKN1A (cell-cycle control) genes	
0.005 mg/kg	Leukocytes	Upregulation of BCL2 and BAX (apoptosis) genes	

Biological Activity and Signaling Pathways

Disperse Red 1 has been shown to exhibit cytotoxic and genotoxic effects. Studies indicate that it can induce DNA damage, leading to chromosomal aberrations and mutations. The mechanism of toxicity may involve the metabolic reduction of the azo bond, which can produce potentially harmful aromatic amines.

Exposure to **Disperse Red 1** has been linked to the upregulation of genes involved in key cellular processes such as inflammation, cell-cycle control, and apoptosis. This suggests that the dye can trigger cellular stress responses that may lead to programmed cell death or uncontrolled cell proliferation.



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Caption: Proposed Cellular Toxicity Pathway of **Disperse Red 1**.

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References

- 1. 2-[N-ethyl-4-(4-nitrophenyl)azoanilino]ethanol - Wikidata [wikidata.org]

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